

2-Hydroxyethyl formate molecular structure

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Compound of Interest

Compound Name: 2-Hydroxyethyl formate

CAS No.: 628-35-3

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An In-depth Technical Guide to the Molecular Structure of **2-Hydroxyethyl formate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive examination of the molecular structure of **2-Hydroxyethyl formate**. By delving into its chemical identity, spectroscopic signature, and physicochemical properties, this document serves as a critical resource for professionals requiring a deep understanding of this bifunctional molecule.

Fundamental Chemical Identity

2-Hydroxyethyl formate, a notable organic compound, is structurally characterized as the monoester of ethylene glycol and formic acid.^[1] This unique arrangement, featuring both a primary hydroxyl group and a formate ester, imparts a distinct reactivity profile, making it a versatile intermediate in organic synthesis.^[1]

Nomenclature and Chemical Identifiers

The compound is systematically named **2-hydroxyethyl formate** according to the International Union of Pure and Applied Chemistry (IUPAC) nomenclature.^{[1][2]} This name precisely describes the molecular architecture: a formate group attached to a 2-hydroxyethyl moiety.^[1] It

is also widely known by several synonyms, including "Glycol monoformate" and "1,2-Ethanediol monoformate," which highlight its derivation from ethylene glycol.[1][2][3][4]

Identifier	Value	Source
IUPAC Name	2-hydroxyethyl formate	[1][2]
CAS Number	628-35-3	[1][3][4]
Molecular Formula	C ₃ H ₆ O ₃	[1][2][3][4]
Molecular Weight	90.08 g/mol	[1][2][3]
SMILES	C(COC=O)O	[1][2][5]
InChI	InChI=1S/C3H6O3/c4-1-2-6-3-5/h3-4H,1-2H2	[1][2][4]
InChIKey	UKQJDWBNQNAJHB-UHFFFAOYSA-N	[1][2][5]

Molecular Structure Visualization

The structural arrangement of **2-Hydroxyethyl formate** consists of a two-carbon ethylene backbone. One terminus is functionalized with a primary alcohol (-OH), while the other is ester-linked to a formyl group (-OCHO). This bifunctional nature is central to its chemical behavior.

Caption: 2D structure of **2-Hydroxyethyl formate**.

Physicochemical Properties

The presence of both a hydroxyl group capable of hydrogen bonding and a polar ester group dictates the physical properties of **2-Hydroxyethyl formate**. It is a colorless liquid with a boiling point of approximately 175-180 °C.[3][4][6] Its miscibility with water and other polar solvents is a direct consequence of its hydrogen bonding capabilities.

Property	Value	Source
Appearance	Colorless liquid	[1][7]
Boiling Point	~175.1 - 180 °C	[3][4][7]
Density	~1.136 - 1.1839 g/cm ³	[3][4]
Flash Point	~77.8 °C	[4][7]
Refractive Index	~1.404	[4][7]

Spectroscopic Elucidation of Molecular Structure

The definitive confirmation of the **2-Hydroxyethyl formate** structure relies on a combination of spectroscopic techniques. Each method provides unique insights into the molecule's functional groups and atomic connectivity.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is paramount for elucidating the carbon-hydrogen framework.

- ¹H NMR (Proton NMR): The proton spectrum provides a distinct fingerprint.
 - Formyl Proton (H-C=O): A singlet is expected around 8.0 ppm, characteristic of a formate proton.
 - Methylene Group (-O-CH₂-): A triplet is anticipated around 4.2 ppm, coupled to the adjacent methylene group.
 - Methylene Group (-CH₂-OH): A triplet is expected near 3.8 ppm, coupled to the other methylene group.
 - Hydroxyl Proton (-OH): A broad singlet, whose chemical shift is concentration and solvent-dependent.
- ¹³C NMR (Carbon NMR): The carbon spectrum confirms the number and type of carbon environments.

- Carbonyl Carbon (C=O): A signal is expected in the downfield region, typically around 160-170 ppm.
- Methylene Carbon (-O-CH₂-): A signal is anticipated around 65-70 ppm.
- Methylene Carbon (-CH₂-OH): A signal is expected around 60-65 ppm.

Infrared (IR) Spectroscopy

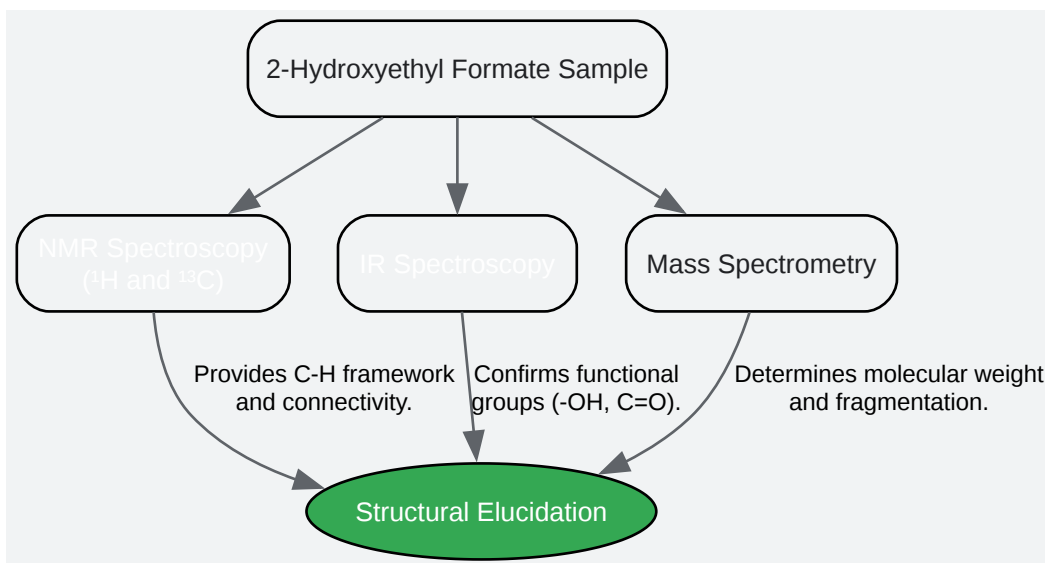
IR spectroscopy is used to identify the key functional groups based on their vibrational frequencies.

- O-H Stretch: A broad and strong absorption band is observed in the region of 3200-3600 cm⁻¹, which is characteristic of the hydroxyl group's hydrogen bonding.
- C=O Stretch: A sharp and very strong absorption band appears around 1720 cm⁻¹, indicative of the ester carbonyl group.
- C-O Stretch: One or more strong bands are present in the 1000-1300 cm⁻¹ region, corresponding to the C-O single bonds of the ester and alcohol moieties.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern, further confirming the structure.

- Molecular Ion Peak ([M]⁺): The mass spectrum would show the molecular ion peak at an m/z ratio corresponding to the molecular weight of 90.08 g/mol .[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Fragmentation: Common fragmentation pathways would involve the loss of small neutral molecules or radicals, such as the loss of the formyl group or cleavage of the ethylene chain, providing further structural evidence.



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Caption: Workflow for spectroscopic structural elucidation.

Synthesis and Chemical Reactivity

Synthesis Protocols

The most common laboratory and industrial synthesis of **2-Hydroxyethyl formate** is the direct esterification of ethylene glycol with formic acid, often facilitated by an acid catalyst to accelerate the reaction.^[1]

Protocol: Acid-Catalyzed Esterification

- **Reactant Charging:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine ethylene glycol (1.0 eq) and formic acid (1.1 eq).
- **Catalyst Addition:** Add a catalytic amount of a strong acid, such as sulfuric acid or p-toluenesulfonic acid (0.01-0.05 eq).
- **Reaction:** Heat the mixture to reflux. The progress of the reaction can be monitored by techniques like TLC or GC to observe the consumption of starting materials and the formation of the product.

- **Work-up:** After completion, cool the reaction mixture to room temperature. Neutralize the acid catalyst with a mild base (e.g., sodium bicarbonate solution).
- **Extraction & Purification:** Extract the product into an organic solvent (e.g., ethyl acetate). Wash the organic layer with brine, dry it over anhydrous sodium sulfate, and concentrate it under reduced pressure.
- **Final Purification:** Purify the crude product by vacuum distillation to obtain pure **2-Hydroxyethyl formate**.

Core Reactivity

The molecule's reactivity is governed by its two functional groups:

- **Hydrolysis:** The ester linkage is susceptible to hydrolysis under either acidic or basic conditions, yielding ethylene glycol and formic acid.^[1] This reaction is significant in understanding its environmental degradation and metabolic pathways.^[1]
- **Nucleophilic Reactions:** The molecule can react with various nucleophiles, making it a versatile building block in the synthesis of more complex molecules, including pharmaceuticals and agrochemicals.^[1]
- **Further Esterification:** The free hydroxyl group can undergo further esterification or other reactions typical of primary alcohols.

Applications in Research and Development

Due to its unique properties, **2-Hydroxyethyl formate** is utilized in several fields:

- **Chemical Intermediate:** It serves as a precursor in the synthesis of other valuable chemicals. ^[1] For instance, it has been explored for synthesizing ethylene carbonate, a component in lithium-ion battery electrolytes.^[1]
- **Solvent:** Its ability to dissolve a range of compounds makes it a useful solvent in certain organic reactions.^[1]
- **Formylating Agent:** It has potential as a formylating agent to introduce a formyl group into other molecules.^[1]

- Industrial Uses: It is also used as a functional fluid in closed systems and as a pH-regulating agent in some industrial processes.[2]

Safety and Handling

2-Hydroxyethyl formate is considered an irritant.[2] Standard laboratory safety protocols should be strictly followed.

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety glasses with side-shields, and a lab coat.[8][9][10]
- Handling: Handle in a well-ventilated area to avoid inhalation of vapors.[10][11] Avoid contact with skin and eyes.[8][10][11]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place, away from incompatible materials like strong acids and bases.[10][11]

Conclusion

The molecular structure of **2-Hydroxyethyl formate** is defined by the strategic placement of a hydroxyl and a formate ester group on an ethylene backbone. This arrangement is definitively confirmed through a suite of spectroscopic methods, including NMR, IR, and mass spectrometry. The interplay between these two functional groups dictates its physicochemical properties, reactivity, and its utility as a versatile intermediate in chemical synthesis and various industrial applications. A thorough understanding of this structure is essential for its effective and safe application in research and development.

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